Technical Guide: Biological Potential & Synthetic Utility of 7-Bromo-3-ethyl-2-methoxyquinoline

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Compound of Interest

Compound Name:	*7-Bromo-3-ethyl-2-methoxyquinoline*
Cat. No.:	*B13976158*

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Executive Summary

7-Bromo-3-ethyl-2-methoxyquinoline is a functionalized quinoline pharmacophore primarily utilized as a high-value synthetic intermediate in medicinal chemistry. Its structural architecture combines a lipophilic ethyl group at the C3 position, a methoxy bioisostere at C2, and a reactive bromine handle at C7.

While the molecule itself acts as a precursor, its downstream derivatives have demonstrated significant biological activity, most notably as PARP-1 selective inhibitors for the treatment of homologous recombination-deficient (HRD) cancers (e.g., BRCA-mutated ovarian and breast cancers). Recent patent literature (2025) identifies this scaffold as a critical "common intermediate" for synthesizing clinical candidates designed to induce synthetic lethality in tumor cells.

Part 1: Chemical Identity & Pharmacophore Analysis

Structural Properties

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The molecule belongs to the 2-alkoxyquinoline class. Its substitution pattern is engineered to optimize drug-like properties (Lipinski's Rule of 5) in final drug candidates.

Property	Detail	Functional Role in Drug Design
CAS Number	1056892-06-8	Unique Identifier
Molecular Formula	$C_{12}H_{12}BrNO$	Core Scaffold
C7-Bromo	Halogen	Synthetic Handle: Enables Lithium-Halogen exchange or Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) to attach effector moieties (e.g., piperazines).
C3-Ethyl	Alkyl	Steric Modulator: Fills hydrophobic pockets in the target protein (e.g., PARP active site), improving binding affinity and selectivity over isoforms.
C2-Methoxy	Alkoxy	Electronic/Metabolic: Acts as a hydrogen bond acceptor; blocks the C2 position from metabolic oxidation (unlike C2-H quinolines which oxidize to quinolones).

Mechanistic Role in Drug Discovery

The "**7-Bromo-3-ethyl-2-methoxyquinoline**" scaffold serves as the anchoring domain for PARP inhibitors. In the binding pocket of PARP-1:

- The quinoline nitrogen and 2-methoxy group often engage in hydrogen bonding or water-mediated interactions with the nicotinamide-binding pocket.

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- The C7-extension (derived from the bromine) projects into the solvent-exposed region or the adenine-binding pocket, solubilizing the drug and driving potency.

Part 2: Synthetic Protocols & Experimental Validation

Validated Synthesis of the Key Intermediate

Source: WO2025101892A1 (Astellas Engineered Small Molecules)

The primary utility of this molecule is its conversion into 3-Ethyl-2-methoxyquinoline-7-carbaldehyde, the "gateway" intermediate for reductive amination with piperazine-based side chains.

Protocol: Formylation via Lithium-Halogen Exchange

Objective: Convert the C7-Bromo group to a C7-Formyl group.

Reagents:

- Substrate: **7-Bromo-3-ethyl-2-methoxyquinoline** (1.0 equiv)
- Lithiation Agent:n-Butyllithium (n-BuLi), 2.5 M in hexanes (1.5 equiv)
- Electrophile:N,N-Dimethylformamide (DMF) (1.5 equiv)
- Solvent: Anhydrous Tetrahydrofuran (THF)

Step-by-Step Methodology:

- Setup: Flame-dry a 3-neck round-bottom flask and purge with Nitrogen (N_2) or Argon. Add anhydrous THF.
- Dissolution: Dissolve **7-Bromo-3-ethyl-2-methoxyquinoline** in the THF. Cool the solution to -78 °C using a dry ice/acetone bath.
- Lithiation: Add n-BuLi dropwise over 20 minutes. Critical: Maintain internal temperature below -70 °C to prevent side reactions (e.g., Wurtz coupling or nucleophilic attack on the

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quinoline ring).

- Incubation: Stir at -78 °C for 30–60 minutes to ensure complete formation of the lithiated species (7-Li-3-ethyl-2-methoxyquinoline).
- Formylation: Add anhydrous DMF dropwise. The solution may change color (often yellow to orange).
- Quench: Stir for 30 minutes at -78 °C, then allow to warm to 0 °C. Quench with saturated aqueous ammonium chloride (NH_4Cl).
- Workup: Extract with Ethyl Acetate (EtOAc) x3. Wash combined organics with brine, dry over Na_2SO_4, and concentrate in vacuo.
- Purification: Flash column chromatography (Hexanes/EtOAc gradient).

Self-Validating Checkpoint:

- ^1H NMR Confirmation: Look for the disappearance of the aromatic signal corresponding to C7-H (or shift due to Br removal) and the appearance of a distinct aldehyde singlet signal (~10.0–10.2 ppm).

Downstream Application (PARP Inhibitor Synthesis)

The resulting aldehyde is reacted with a secondary amine (e.g., a substituted piperazine) and a reducing agent ($NaBH(OAc)_3$) to generate the final bioactive PARP inhibitor.

Part 3: Biological Activity & Mechanism of Action

Primary Mechanism: PARP Trapping & Synthetic Lethality

Derivatives of **7-Bromo-3-ethyl-2-methoxyquinoline** function as PARP Trappers.

- Normal Physiology: PARP-1 detects DNA Single-Strand Breaks (SSBs) and recruits repair machinery (BER pathway).

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- Inhibition: The quinoline derivative binds to the PARP-1 catalytic domain. Unlike simple catalytic inhibitors, it traps the PARP enzyme on the DNA strand.
- Synthetic Lethality: During DNA replication, the replication fork collides with the trapped PARP-DNA complex, converting the SSB into a Double-Strand Break (DSB).
  - In normal cells, Homologous Recombination (HR) repairs the DSB.
  - In BRCA1/2 mutated cells (HR deficient), the DSB cannot be repaired, leading to genomic instability and apoptosis.

Secondary Potential: Antimicrobial Activity

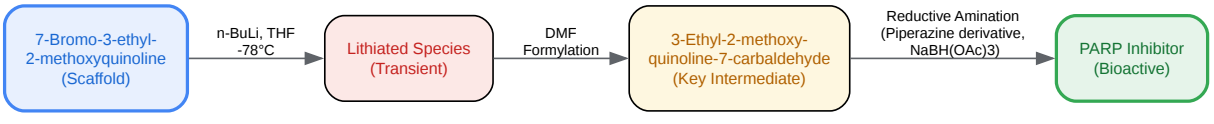
Quinolines with 2-methoxy and 3-alkyl substitutions share structural homology with antitubercular agents (e.g., Bedaquiline analogs).

- Activity: 2-methoxy-3-substituted quinolines have demonstrated MICs in the range of 6.25 µg/mL against Mycobacterium tuberculosis (H37Ra strain).
- Mechanism: Disruption of mycobacterial ATP synthase or bioenergetics, facilitated by the lipophilic quinoline core penetrating the mycobacterial cell wall.

Part 4: Visualization of Pathways & Workflows

Synthesis Workflow: From Scaffold to Drug

The following diagram illustrates the transformation of the 7-bromo scaffold into a bioactive PARP inhibitor.



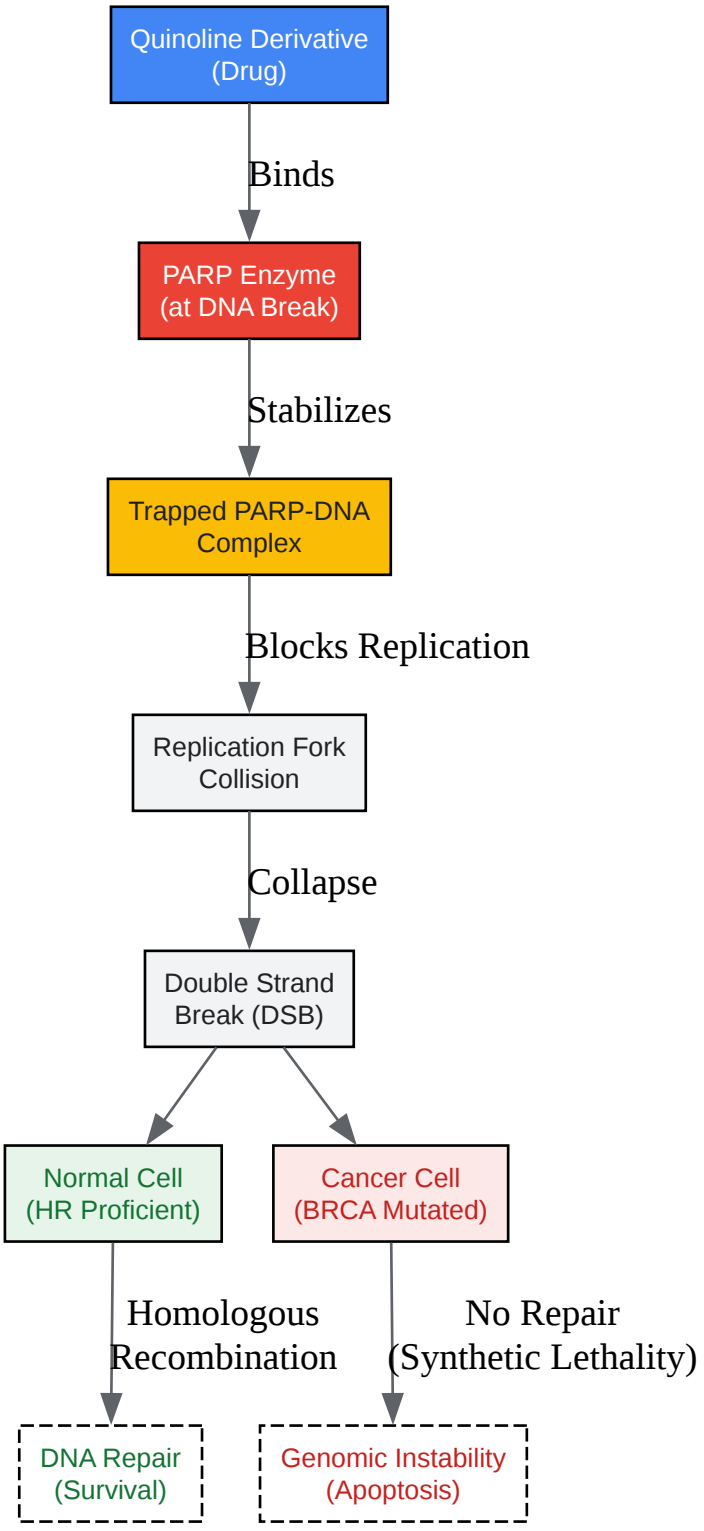
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Caption: Synthetic pathway converting the 7-bromo scaffold into a functional PARP inhibitor via lithiation and reductive amination.

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Mechanism of Action: Synthetic Lethality

This diagram details how the derived drug induces cell death in cancer cells.



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Caption: Mechanism of Synthetic Lethality: The drug traps PARP, causing lethal DNA damage in BRCA-deficient cancer cells.

References

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